

Application Notes and Protocols for FR295389 in Studying Bacterial Resistance Mechanisms

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Compound of Interest

Compound Name: FR295389
CAS No.: 1019207-72-7
Cat. No.: B607548

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **FR295389**, a novel dihydroimidazopyrazolium cephalosporin, and its utility in studying bacterial resistance mechanisms, particularly in metallo-beta-lactamase (MBL)-producing *Pseudomonas aeruginosa*.

Introduction

FR295389 is a significant research compound due to its moderate activity against bacterial strains that are typically resistant to cephalosporins, such as those producing IMP-type metallo-beta-lactamases (MBLs). Standard cephalosporins are ineffective against these MBL-producing strains.^[1] This unique property makes **FR295389** a valuable tool for investigating the nuances of bacterial resistance and for the development of new therapeutic strategies.

Bacterial resistance to β -lactam antibiotics, including cephalosporins, is a major public health concern. Bacteria have evolved several mechanisms to counteract these antibiotics, including:

- Enzymatic degradation: Production of β -lactamase enzymes that hydrolyze the β -lactam ring, inactivating the antibiotic.[2][3]
- Target modification: Alterations in the penicillin-binding proteins (PBPs), the molecular targets of β -lactam antibiotics, which reduce the binding affinity of the drug.[4][5]
- Reduced permeability: Changes in the bacterial outer membrane that restrict the entry of the antibiotic into the cell.[6]
- Efflux pumps: Active transport systems that pump the antibiotic out of the bacterial cell.[4]

FR295389's ability to evade complete inactivation by certain β -lactamases allows for the detailed study of these resistance mechanisms.

Quantitative Data

The following table summarizes the reported in vitro activity of **FR295389** against IMP-type MBL-producing *Pseudomonas aeruginosa* and its kinetic parameters with the IMP-1 MBL.

Parameter	Organism/Enzyme	Value	Reference
MIC ₅₀	21 clinical isolates of IMP-type MBL-producing <i>P. aeruginosa</i>	8.0 μ g/ml	[1]
MIC ₉₀	21 clinical isolates of IMP-type MBL-producing <i>P. aeruginosa</i>	32 μ g/ml	[1]
K _m (for FR295389)	IMP-1 MBL	>20-fold higher than for ceftazidime	[1]
k _{kat} (for FR295389)	IMP-1 MBL	12-fold lower than for ceftazidime	[1]

Note: A higher K_m value suggests a lower affinity of the enzyme for the substrate, and a lower k_{kat} value indicates a slower rate of catalysis. Together, these kinetic parameters suggest that

FR295389 is a poor substrate for the IMP-1 metallo-beta-lactamase.[1]

Experimental Protocols

The following are detailed protocols for key experiments to study bacterial resistance mechanisms using **FR295389**. These are generalized protocols and should be optimized for specific laboratory conditions and bacterial strains.

Protocol 1: Determination of Minimum Inhibitory Concentration (MIC) of FR295389

This protocol describes the determination of the MIC of **FR295389** against MBL-producing *P. aeruginosa* using the broth microdilution method, based on standard clinical laboratory practices.

Materials:

- **FR295389**
- MBL-producing and non-MBL-producing (control) strains of *P. aeruginosa*
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates
- Spectrophotometer
- Incubator (35°C ± 2°C)
- Pipettes and sterile tips

Procedure:

- Prepare **FR295389** Stock Solution: Dissolve **FR295389** in a suitable solvent (e.g., DMSO, sterile water) to create a high-concentration stock solution. Further dilute in CAMHB to create a working stock solution.
- Prepare Bacterial Inoculum:

- Culture the *P. aeruginosa* strains on an appropriate agar medium overnight at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$.
- Suspend several colonies in sterile saline or CAMHB to achieve a turbidity equivalent to a 0.5 McFarland standard (approximately 1.5×10^8 CFU/mL).
- Dilute this suspension in CAMHB to achieve a final inoculum density of approximately 5×10^5 CFU/mL in the microtiter plate wells.
- Serial Dilution in Microtiter Plate:
 - Add 100 μL of CAMHB to all wells of a 96-well plate.
 - Add 100 μL of the **FR295389** working stock solution to the first well of each row to be tested.
 - Perform a two-fold serial dilution by transferring 100 μL from the first well to the second, and so on, down the plate. Discard the final 100 μL from the last well. This will result in a range of **FR295389** concentrations.
- Inoculation: Add 10 μL of the prepared bacterial inoculum to each well, including a growth control well (no antibiotic) and a sterility control well (no bacteria).
- Incubation: Incubate the microtiter plate at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-20 hours.
- Reading the MIC: The MIC is the lowest concentration of **FR295389** that completely inhibits visible growth of the bacteria. This can be determined by visual inspection or by measuring the optical density at 600 nm (OD_{600}).

Protocol 2: Kinetic Analysis of IMP-1 MBL with **FR295389**

This protocol outlines the procedure for determining the kinetic parameters (K_m and k_{kat}) of purified IMP-1 MBL against **FR295389**.

Materials:

- Purified IMP-1 MBL enzyme

- **FR295389**
- Ceftazidime (as a comparator)
- Reaction buffer (e.g., 50 mM HEPES, pH 7.5, containing ZnSO₄)
- UV-Vis spectrophotometer
- Quartz cuvettes

Procedure:

- Enzyme and Substrate Preparation:
 - Dilute the purified IMP-1 MBL in the reaction buffer to a suitable concentration.
 - Prepare a range of concentrations of **FR295389** and ceftazidime in the reaction buffer.
- Spectrophotometric Assay:
 - The hydrolysis of the β -lactam ring by IMP-1 MBL can be monitored by the change in absorbance at a specific wavelength (determined by a wavelength scan of **FR295389** before and after hydrolysis).
 - Add the reaction buffer and a specific concentration of **FR295389** to a quartz cuvette.
 - Initiate the reaction by adding a small volume of the diluted IMP-1 MBL enzyme.
 - Immediately measure the change in absorbance over time using the spectrophotometer.
- Data Analysis:
 - Calculate the initial velocity (V_0) of the reaction from the linear portion of the absorbance vs. time plot.
 - Repeat the assay for each concentration of **FR295389**.
 - Plot the initial velocities against the substrate concentrations and fit the data to the Michaelis-Menten equation to determine the K_m and V_{max} values.

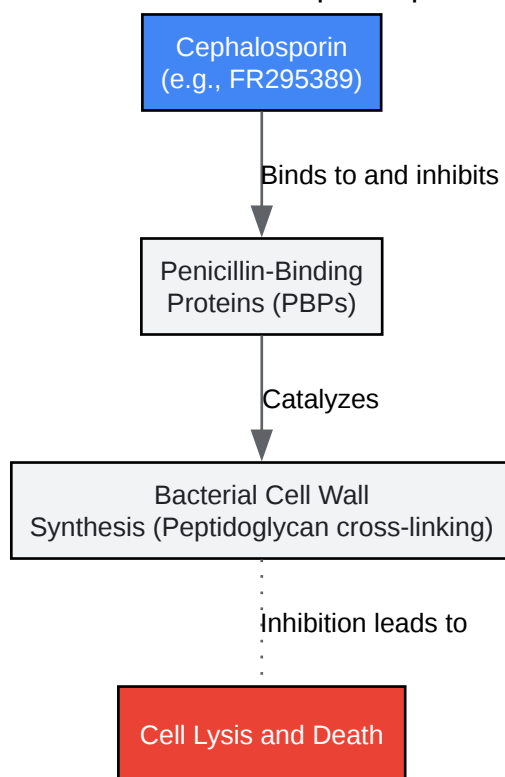
- Calculate the k_{kat} value from V_{max} and the enzyme concentration ($k_{\text{kat}} = V_{\text{max}} / [E]$).
- Repeat the entire procedure with ceftazidime to obtain comparative kinetic parameters.

Visualizations

Signaling Pathways and Mechanisms

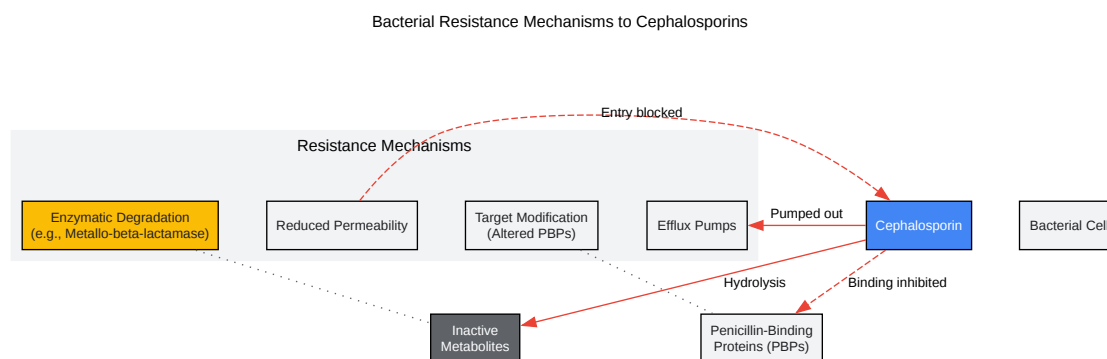
The following diagrams illustrate the general mechanism of action of cephalosporins, the mechanisms of bacterial resistance, and a proposed experimental workflow for utilizing **FR295389** in resistance studies.

General Mechanism of Cephalosporin Action



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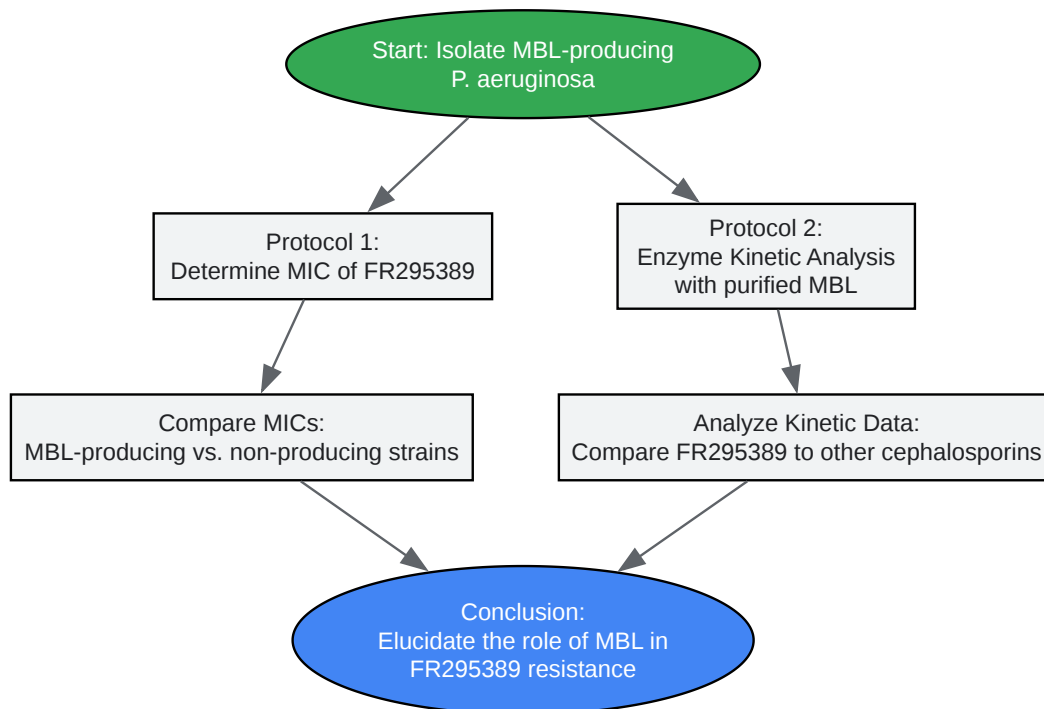
Caption: General mechanism of cephalosporin action.



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Caption: Overview of bacterial resistance mechanisms.

Experimental Workflow for Studying Resistance with FR295389



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